Application Notes and Protocols for DL-Cystine-d4 Analysis

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Compound of Interest	
Compound Name:	*DL-Cystine-d4*
Cat. No.:	*B8209921* Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Cystine-d4 is a deuterated stable isotope-labeled form of the amino acid cystine. It serves as an excellent internal standard for the accurate quantification of endogenous cystine in various biological matrices by mass spectrometry-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).[1][2][3] The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the reliability and accuracy of the analytical results.

These application notes provide detailed protocols for the sample preparation of biological fluids for the analysis of cystine using **DL-Cystine-d4** as an internal standard. The methodologies are designed to be robust and reproducible for applications in clinical research, metabolic studies, and drug development.

Quantitative Data Summary

The following tables summarize the performance characteristics of LC-MS/MS methods for the quantification of cystine using a deuterated internal standard in various biological matrices.

Table 1: Method Performance in Plasma

Parameter	Value	Reference
Linearity Range	5–5000 ng/mL	[4]
Lower Limit of Quantification (LLOQ)	5 ng/mL	[4]
Intra-day Precision (RSD%)	≤ 9.3%	[5]
Inter-day Precision (RSD%)	≤ 8.3%	[5]
Accuracy (Bias%)	Within ± 10%	[5]
Recovery	> 80%	[6]

Table 2: Method Performance in White Blood Cells (WBCs)

Parameter	Value	Reference
Linearity Range	0.02–4.0 µM	[7]
Lower Limit of Quantification (LOQ)	0.02 µM	[7]
Intra-day Precision (RSD%)	4.1% - 5.2%	[7]
Inter-day Precision (RSD%)	3.8% - 5.0%	[7]
Accuracy	95.2% - 105.3%	[7]

Table 3: Method Performance in Urine

Parameter	Value
Linearity Range	3.91–1000 mg/L
Lower Limit of Quantification (LLOQ)	3.91 mg/L
Precision (CV%)	< 15%
Accuracy (Recovery %)	91% - 118%

Experimental Protocols

Preparation of DL-Cystine-d4 Stock and Working Solutions

Proper preparation of the internal standard stock and working solutions is critical for accurate quantification.

Materials:

- **DL-Cystine-d4** powder

- 0.1 M Hydrochloric Acid (HCl)

- Methanol, HPLC grade

- Deionized water

Stock Solution Preparation (1 mg/mL):

- Accurately weigh 1 mg of **DL-Cystine-d4** powder.

- Dissolve the powder in 1 mL of 0.1 M HCl to create a 1 mg/mL stock solution.[4]

- Store the stock solution at -20°C or -80°C for long-term stability (up to 6 months at -80°C).[1][2]

Working Solution Preparation (1 µg/mL):

- Dilute the 1 mg/mL stock solution 1:1000 with a suitable solvent, such as 50% methanol in water, to obtain a 1 µg/mL working solution.

- Prepare fresh working solutions daily or store at 4°C for short-term use.

Sample Preparation Protocols

Plasma Sample Preparation

This protocol is based on a protein precipitation method, which is a common and effective technique for removing proteins from plasma samples.[6][8]

Materials:

- Plasma samples

- **DL-Cystine-d4** working solution (e.g., 1 µg/mL)

- Acetonitrile, cold (-20°C)

- N-Ethylmaleimide (NEM) solution (3 mg/mL in deionized water)

- Microcentrifuge tubes

- Centrifuge

Procedure:

- Pipette 30 µL of plasma sample into a clean microcentrifuge tube.

- To prevent the conversion of cysteine to cystine, add 30 µL of NEM solution and vortex briefly.[4]

- Add 10 µL of the **DL-Cystine-d4** working solution as the internal standard and vortex.

- Add 300 µL of cold acetonitrile to precipitate the proteins.[4]

- Vortex the mixture for 5 minutes to ensure thorough mixing and protein precipitation.

- Centrifuge the tubes at high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.

- Carefully transfer the supernatant to a new tube or a 96-well plate for LC-MS/MS analysis.

White Blood Cell (WBC) Lysate Preparation

This protocol involves cell lysis followed by protein precipitation.

Materials:

- WBC pellets

- **DL-Cystine-d4** working solution

- Ice-cold acetonitrile

- Deionized water

- Ultrasonic homogenizer

Procedure:

- Resuspend the WBC pellet in a known volume of deionized water.

- Lyse the cells using an ultrasonic homogenizer on ice.

- Determine the protein concentration of the lysate using a standard protein assay.

- Take a specific volume of the lysate and spike it with the **DL-Cystine-d4** working solution.

- Add three volumes of ice-cold acetonitrile to the lysate to precipitate proteins.

- Vortex and centrifuge as described in the plasma protocol.

- Collect the supernatant for analysis.

Urine Sample Preparation

Urine samples often require a "dilute-and-shoot" approach after the addition of the internal standard.

Materials:

- Urine samples
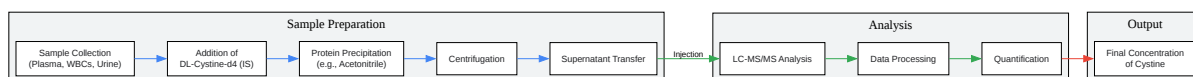
- **DL-Cystine-d4** working solution

- Deionized water

- Microcentrifuge tubes or 96-well plates

Procedure:

- Centrifuge the urine sample to remove any particulate matter.

- In a clean tube or well, combine 10 µL of the urine supernatant with 30 µL of the **DL-Cystine-d4** working solution.

- Add 500 µL of deionized water and vortex to mix.

- The diluted sample is now ready for injection into the LC-MS/MS system.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the analysis of cystine in biological samples using **DL-Cystine-d4** as an internal standard.
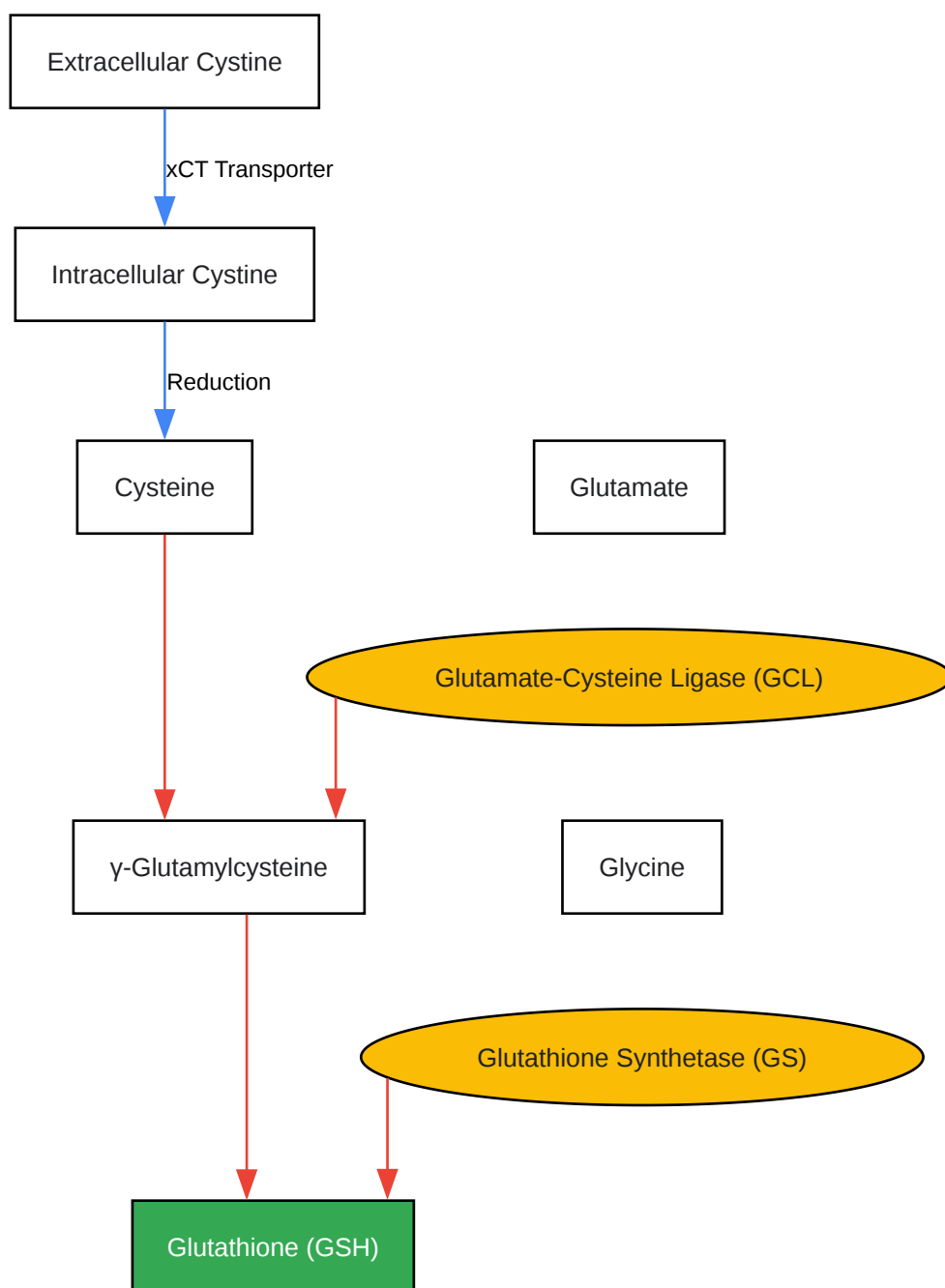

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Caption: Workflow for **DL-Cystine-d4** analysis.

Signaling Pathway Diagram (Illustrative)

While **DL-Cystine-d4** itself is not part of a signaling pathway, it is used to measure endogenous cystine, a key precursor for the synthesis of the major intracellular antioxidant, glutathione (GSH). The diagram below illustrates this metabolic relationship.

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```
┌─────────────────────┐
│ Extracellular Cystine│
└─────────────────────┘
          │ xCT Transporter
          ▼
┌─────────────────────┐
│ Intracellular Cystine│
└─────────────────────┘
          │ Reduction
          ▼
┌─────────────┐              ┌─────────────┐
│  Cysteine   │              │  Glutamate  │
└─────────────┘              └─────────────┘
```

Glutamate-Cysteine Ligase (GCL)

γ-Glutamylcysteine   Glycine

Glutathione Synthetase (GS)

Glutathione (GSH)

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Caption: Cystine's role in Glutathione synthesis.

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